

# 2,3-Difluoro-4-hydroxybenzaldehyde molecular weight

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## Compound of Interest

|                |                                    |
|----------------|------------------------------------|
| Compound Name: | 2,3-Difluoro-4-hydroxybenzaldehyde |
| Cat. No.:      | B1323130                           |

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An In-depth Technical Guide to **2,3-Difluoro-4-hydroxybenzaldehyde** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3-Difluoro-4-hydroxybenzaldehyde**, a key chemical intermediate in the pharmaceutical industry. It is intended for researchers, scientists, and professionals involved in drug discovery and development who require detailed information on the compound's properties, synthesis, and applications.

## Core Chemical and Physical Properties

**2,3-Difluoro-4-hydroxybenzaldehyde** is a fluorinated aromatic aldehyde. The presence of fluorine atoms significantly influences its chemical reactivity and biological activity, making it a valuable building block in medicinal chemistry.

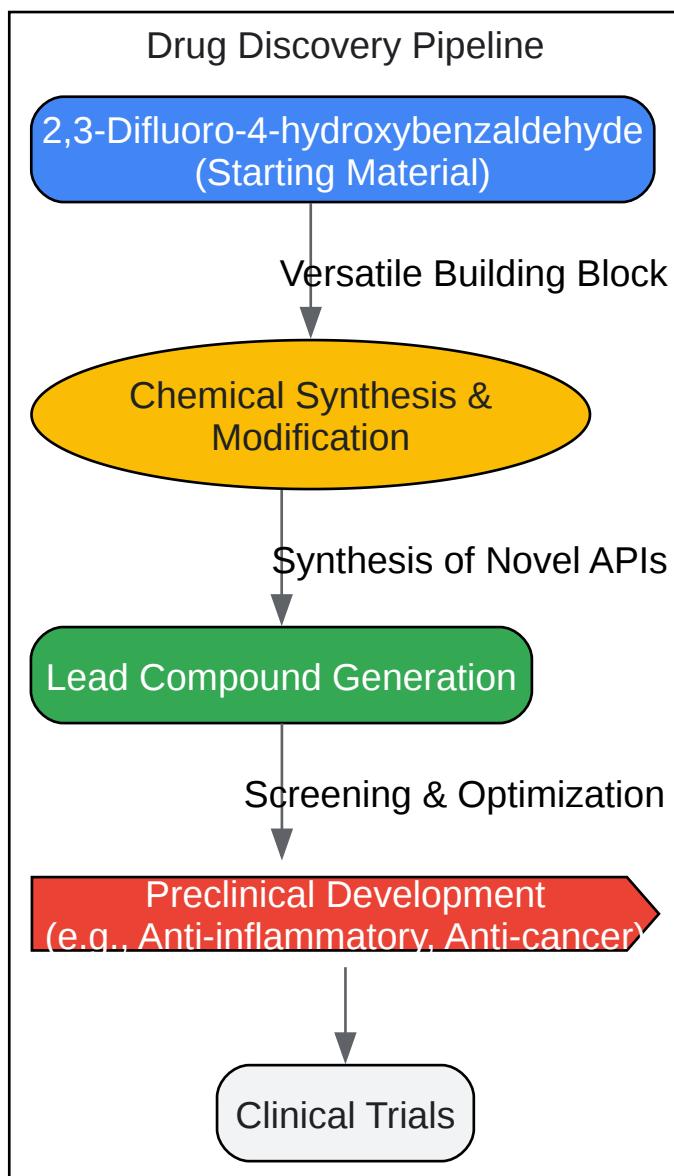
Table 1: Physicochemical Properties of **2,3-Difluoro-4-hydroxybenzaldehyde**

| Property          | Value   | Reference(s)  |
|-------------------|---|---|
| Molecular Weight  | 158.11 g/mol  | <a href="#">[1]</a>   |
| Molecular Formula | C <sub>7</sub> H <sub>4</sub> F <sub>2</sub> O <sub>2</sub> | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| CAS Number        | 676500-39-3   | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Appearance        | Cream or pink powder  | <a href="#">[3]</a>   |
| Melting Point     | 138.0 - 145.0 °C  | <a href="#">[3]</a>   |
| Purity (Typical)  | ≥97.0%  | <a href="#">[2]</a> <a href="#">[3]</a>                     |
| IUPAC Name        | 2,3-difluoro-4-hydroxybenzaldehyde                          | <a href="#">[3]</a>   |
| SMILES            | OC1=C(F)C(F)=C(C=O)C=C1                                     | <a href="#">[3]</a>   |
| InChI Key         | KTGPDDPEVRJSFY-UHFFFAOYSA-N                                 | <a href="#">[3]</a>   |

## Role in Pharmaceutical Synthesis and Drug Development

**2,3-Difluoro-4-hydroxybenzaldehyde** serves as a critical starting material and intermediate for the synthesis of complex active pharmaceutical ingredients (APIs).[\[4\]](#) Its unique structure, featuring both electron-withdrawing fluorine atoms and reactive aldehyde and hydroxyl groups, allows for diverse chemical modifications.

This compound is particularly valuable in the development of novel therapeutic agents, with applications in creating anti-inflammatory treatments and anti-cancer therapies.[\[4\]](#) The fluorinated benzaldehyde moiety is a common feature in modern medicinal chemistry, often incorporated to enhance metabolic stability, binding affinity, and other pharmacokinetic properties of drug candidates.



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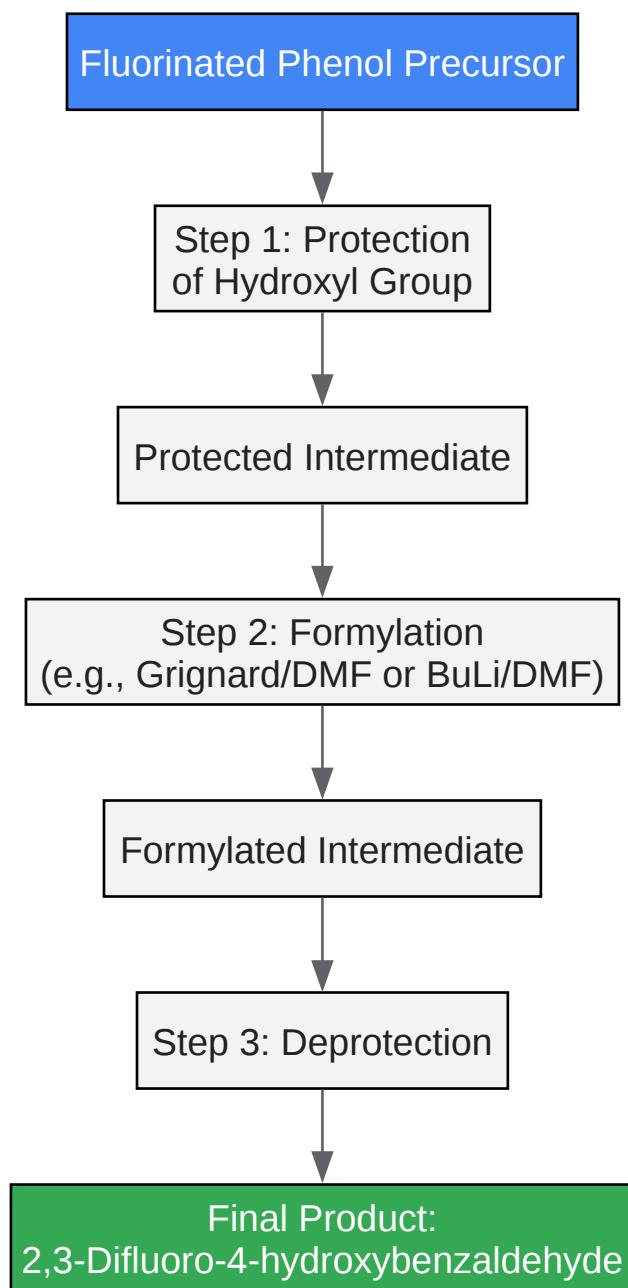
Caption: Role as a key building block in drug development.

## Experimental Protocols

### General Synthetic Workflow

The synthesis of substituted hydroxybenzaldehydes often involves a multi-step process that includes the protection of reactive functional groups, introduction of the aldehyde group (formylation), and subsequent deprotection. While specific conditions vary, a generalizable

workflow provides a foundational understanding. A representative synthesis for a similar compound, 2-fluoro-4-hydroxybenzaldehyde, involves protecting the hydroxyl group of a fluorophenol precursor, followed by a formylation reaction (e.g., using a Grignard reagent and DMF), and finally, deprotection to yield the target aldehyde.[5]



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Caption: General synthetic workflow for hydroxybenzaldehydes.

## Quality Control and Analysis

Purity assessment is critical for ensuring reproducible results in downstream applications. A common analytical method is Gas Chromatography (GC).

Table 2: Example Quality Control Parameters

| Parameter     | Method                                    | Specification    | Reference           |
|---------------|---|------------------|---------------------|
| Assay         | Gas Chromatography (GC)                   | ≥97.5%           | <a href="#">[3]</a> |
| Identity      | Conforms to structure (e.g., via NMR, IR) | -                | -                   |
| Melting Point | Capillary Method                          | 138.0 - 145.0 °C | <a href="#">[3]</a> |

## Safety, Handling, and Storage

Proper handling and storage are essential when working with **2,3-Difluoro-4-hydroxybenzaldehyde** to ensure personnel safety and maintain compound integrity.

Table 3: Hazard and Safety Information

| Category                               | Information   | Reference(s) |
|--|---|--------------|
| GHS Hazard Statements                  | Causes skin irritation (H315),<br>Causes serious eye irritation<br>(H319), May cause respiratory<br>irritation (H335).  | [6]          |
| Personal Protective Equipment<br>(PPE) | Wear protective gloves,<br>protective clothing, eye<br>protection, and face protection.<br><br>Use in a well-ventilated area.   | [6][7]       |
| Handling                               | Avoid breathing dust, fumes, or<br>vapors. Avoid contact with skin<br>and eyes. Wash hands<br>thoroughly after handling.  | [6][7]       |
| Storage                                | Store in a well-ventilated<br>place. Keep container tightly<br>closed. Store locked up.   | [6]          |
| Spill Response                         | Clear area. Contain spill with<br>sand, earth, or vermiculite.<br><br>Collect recoverable product<br>into labeled containers.<br><br>Prevent spillage from entering<br>drains or waterways. | [7]          |
| Disposal                               | Dispose of contents/container<br>to an approved waste disposal<br>plant in accordance with local<br>regulations.  | [6]          |

This guide consolidates key technical data and procedural information to support the effective use of **2,3-Difluoro-4-hydroxybenzaldehyde** in research and development settings. Its versatile nature and strategic importance in synthesizing high-value pharmaceutical compounds underscore its significance in modern drug discovery.

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